

Application Notes and Protocols: Preparing Alexitol Sodium Stock Solutions

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Compound of Interest

Compound Name: *Alexitol sodium*

Cat. No.: *B1516804*

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Introduction

Alexitol sodium is a complex salt of sodium polyhydroxyaluminium monocarbonate and a hexitol, such as sorbitol or mannitol.^{[1][2][3]} It is a tasteless, odorless powder.^{[1][2]} Historically, its primary application has been as a gastric antacid due to its ability to neutralize hydrochloric acid in the stomach.^{[1][4]} This document provides detailed protocols for the preparation of **Alexitol sodium** stock solutions for research and development purposes, along with relevant chemical data and its mechanism of action.

Properties of Alexitol Sodium

A summary of the key quantitative data for **Alexitol sodium** is presented in Table 1. This information is essential for accurate preparation of stock solutions and for experimental design.

Table 1: Properties of **Alexitol Sodium**

Property	Value	Reference
CAS Number	66813-51-2	[1] [3] [5] [6] [7]
Molecular Formula	C7H15AlNaO10+	[1] [5]
Molecular Weight	~309.16 g/mol	[1] [5] [6] [7]
Appearance	Tasteless, odorless powder	[1] [2]
Solubility	Practically insoluble in water; readily soluble in dilute acids	[1] [2]
Storage	Can be stored indefinitely at normal temperatures without apparent change	[1] [2]

Experimental Protocols

Preparation of an Alexitol Sodium Stock Solution (e.g., 10 mg/mL in 0.1 M HCl)

This protocol describes the preparation of a 10 mg/mL stock solution of **Alexitol sodium** using a dilute acid as the solvent. Researchers should adjust the concentration as required for their specific application.

Materials:

- **Alexitol sodium** powder
- 0.1 M Hydrochloric acid (HCl)
- Volumetric flask
- Magnetic stirrer and stir bar
- Weighing balance
- Spatula

- Personal Protective Equipment (PPE): safety goggles, lab coat, gloves

Procedure:

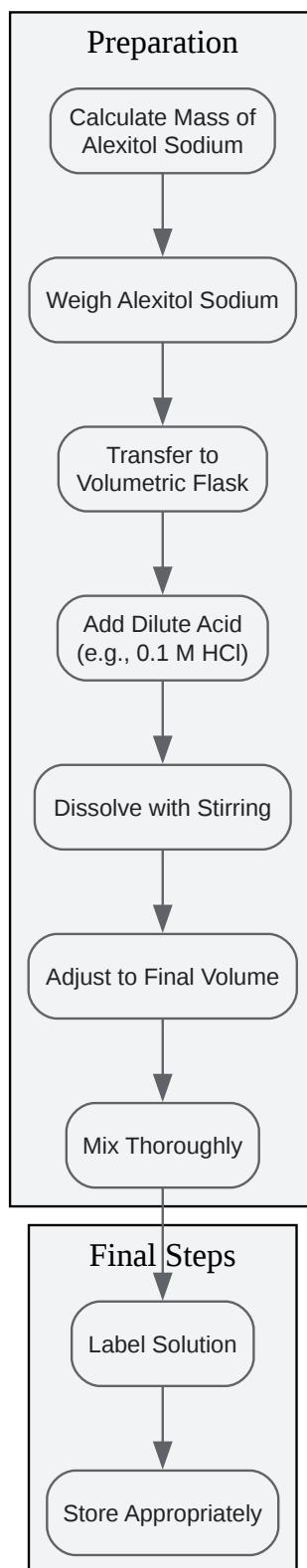
- Calculate the required mass of **Alexitol sodium**. For example, to prepare 10 mL of a 10 mg/mL solution, you will need 100 mg of **Alexitol sodium**.
- Weigh the **Alexitol sodium** powder accurately using a calibrated weighing balance.
- Transfer the powder to a clean, dry volumetric flask of the desired final volume.
- Add a small volume of the 0.1 M HCl solvent to the flask (e.g., approximately 50-70% of the final volume).
- Dissolve the powder by placing the flask on a magnetic stirrer. Stir the solution until the powder is completely dissolved. Gentle heating may be applied if necessary, but monitor for any signs of degradation.
- Bring the solution to the final volume by adding more 0.1 M HCl until the meniscus reaches the calibration mark on the volumetric flask.
- Mix the solution thoroughly by inverting the flask several times to ensure homogeneity.
- Label the flask clearly with the name of the compound, concentration, solvent, date of preparation, and your initials.
- Store the stock solution appropriately. While **Alexitol sodium** is stable at room temperature, refrigeration may be considered for long-term storage of the acidic solution.[\[1\]](#)[\[2\]](#)

Safety Precautions:

- Always wear appropriate PPE when handling chemicals.
- Hydrochloric acid is corrosive. Handle it with care in a well-ventilated area or a fume hood.
- Refer to the Safety Data Sheet (SDS) for **Alexitol sodium** and hydrochloric acid for detailed safety information.

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the general workflow for preparing an **Alexitol sodium** stock solution.

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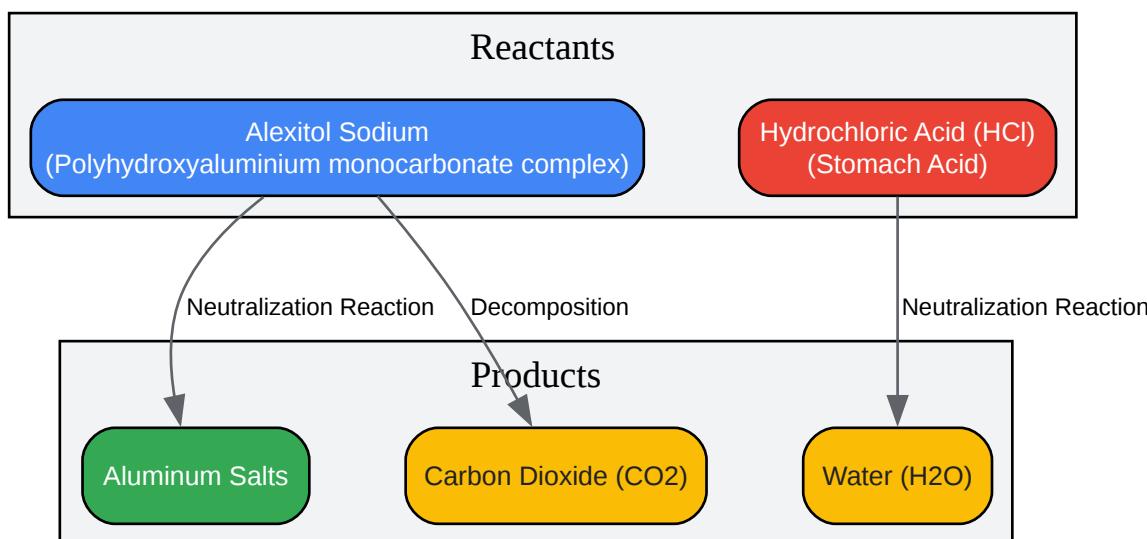
Caption: Workflow for preparing **Alexitol sodium** stock solution.

Mechanism of Action: Antacid Activity

The primary documented mechanism of action for **Alexitol sodium** is its function as a gastric antacid.^[1] It neutralizes excess stomach acid (hydrochloric acid) through a chemical reaction that produces water and neutral salts, thereby increasing the gastric pH.^[1]

Signaling Pathway (Chemical Reaction)

The following diagram illustrates the chemical interaction of **Alexitol sodium** with hydrochloric acid.



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Caption: Neutralization of HCl by **Alexitol sodium**.

Applications and Research

While the established use of **Alexitol sodium** is as an antacid, its unique chemical structure as a complex of aluminum, sodium, carbonate, and a hexitol suggests potential for other research applications.^[1] These may include:

- Drug Delivery: Investigating its potential as a carrier or stabilizing agent for other pharmaceutical compounds.

- Material Science: Exploring its properties in the development of new materials.
- Toxicology Studies: Using it as a model compound for studying the biological effects of aluminum complexes.

Researchers are encouraged to explore these and other potential applications of **Alexitol sodium** in their respective fields. The protocols provided in this document should serve as a starting point for the preparation of stock solutions for such in vitro and in vivo studies.

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- To cite this document: BenchChem. [Application Notes and Protocols: Preparing Alexitol Sodium Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1516804#preparing-alexitol-sodium-stock-solutions>

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